

Isobornyl methacrylate CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobornyl methacrylate*

Cat. No.: *B097067*

[Get Quote](#)

An In-depth Technical Guide to **Isobornyl Methacrylate**

Introduction

Isobornyl methacrylate (IBOMA) is a monofunctional methacrylate monomer recognized for its unique bicyclic structure, which imparts valuable properties to the polymers it forms.^[1] The bulky isobornyl group provides steric hindrance, resulting in polymers with high glass transition temperatures (T_g), enhanced thermal stability, and excellent weather resistance.^{[1][2][3]} This technical guide provides a comprehensive overview of **Isobornyl Methacrylate**, including its chemical identifiers, physical and chemical properties, synthesis protocols, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identifiers

A clear identification of a chemical compound is fundamental for research and regulatory purposes. The following table summarizes the key identifiers for **Isobornyl Methacrylate**.

Identifier Type	Value
CAS Number	7534-94-3[1][4][5][6][7]
EC Number	231-403-1[5][6]
IUPAC Name	[(1R,2R,4R)-1,7,7-trimethyl-2-bicyclo[2.2.1]heptanyl] 2-methylprop-2-enoate[5]
Molecular Formula	C ₁₄ H ₂₂ O ₂ [5][6]
Molecular Weight	222.32 g/mol [5][6]
InChI	InChI=1S/C14H22O2/c1-9(2)12(15)16-11-8-10-6-7-14(11,5)13(10,3)4/h10-11H,1,6-8H2,2-5H3/t10-,11-,14+/m1/s1[5]
InChIKey	IAXXETNIOYFMLW-GYSYKLTISA-N[5]
SMILES	<chem>CC(=C)C(=O)O[C@@H]1C[C@H]2CC[C@@]1(C2(C)C)C</chem> [5]
Synonyms	IBOMA, Methacrylic acid isobornyl ester[6][8]

Physicochemical Properties

The distinct properties of IBOMA make it a versatile monomer in various applications. Its hydrophobic nature and bulky structure contribute to the durability and performance of the resulting polymers.[1]

Property	Value
Appearance	Colorless transparent liquid[4]
Density	0.983 g/mL at 25 °C[4][6][7]
Boiling Point	127-129 °C at 15 mm Hg[4][7][9]
Melting Point	-60 °C[9]
Refractive Index (n _{20/D})	1.477[4][7][9]
Viscosity	2-10 cps at 25 °C[10]
Vapor Pressure	7.5 Pa at 20 °C[4][9]
Water Solubility	Negligible[9]
Glass Transition Temperature (T _g)	110 °C[10]

Experimental Protocols

Synthesis of Isobornyl Methacrylate

Several methods are employed for the synthesis of **Isobornyl Methacrylate**. A common approach is the esterification of isoborneol with methacrylic acid or its derivatives.[1]

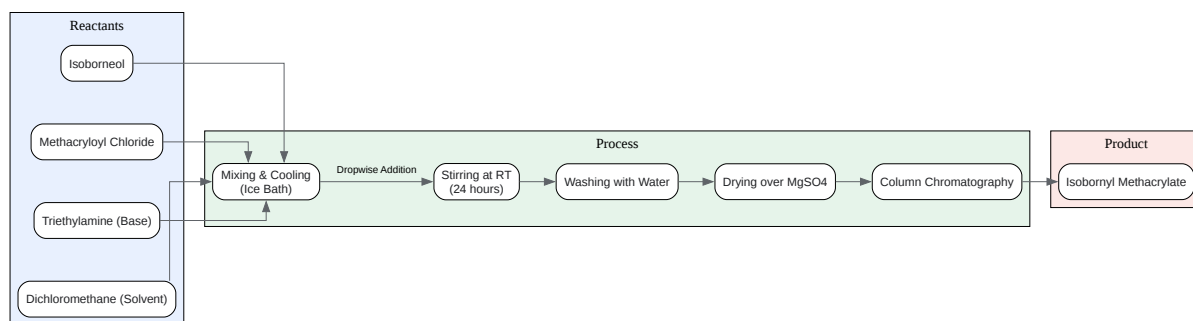
Method 1: Esterification of Isoborneol with Methacryloyl Chloride[11]

- Dissolve 1.5 g of isoborneol/borneol mixture and 0.7 mL of triethylamine in 25 mL of dichloromethane in a 50 mL flask.
- Cool the mixture in an ice bath.
- Add 0.9 mL of methacryloyl chloride dropwise to the stirred mixture.
- After the addition is complete, bring the mixture to room temperature and continue stirring for 24 hours.
- Wash the product with water (3 x 70 mL) and dry it over anhydrous MgSO₄.

- Purify the final product using silica gel column chromatography with a heptane/ether (90/10) mixture as the eluent.

Method 2: Transesterification of Isobornyl Acetate^[7]

- Charge a 3-L, 4-necked round-bottomed flask with 588 g (3 moles) of isobornyl acetate, 300 g of cyclohexane, and 450 g (4.5 moles) of methyl methacrylate.
- Equip the flask with a mechanical stirrer, air sparge (10-15 mL/min), thermocouple, a 12-inch packed column, and a variable reflux head.
- Heat the mixture to reflux and distill off approximately 10 mL of a cyclohexane/water azeotrope over 15 minutes.
- Add a solution of 10% lithium t-butoxide in cyclohexane (40 g, 0.05 moles).
- Maintain the reaction under total reflux until the head temperature drops to 57 °C.
- Remove the cyclohexane/methyl acetate azeotrope at a 9:1 reflux ratio.
- Continue the reaction until the ratio of **isobornyl methacrylate** to isobornyl acetate is greater than 100.





BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.
Email: info@benchchem.com or [Request Quote Online](#).

- 1. Isobornyl Methacrylate (IBOMA) [benchchem.com]
- 2. nbino.com [nbino.com]

- 3. Page loading... [guidechem.com]
- 4. Isobornyl methacrylate | 7534-94-3 [chemicalbook.com]
- 5. Isobornyl Methacrylate | C₁₄H₂₂O₂ | CID 904857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Isobornyl methacrylate technical grade 7534-94-3 [sigmaaldrich.com]
- 7. chemwhat.com [chemwhat.com]
- 8. Isobornyl Methacrylate | 7534-94-3 | TCI AMERICA [tcichemicals.com]
- 9. sfdchem.com [sfdchem.com]
- 10. en.xinsu.vn.com [en.xinsu.vn.com]
- 11. Synthesis of a Bio-Based Methacrylic Polymer Using Camphor Terpene as a Renewable Resource [mdpi.com]
- To cite this document: BenchChem. [Isobornyl methacrylate CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097067#isobornyl-methacrylate-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com